

Application Notes and Protocols: Investigating Phenylpropanoic Acid Scaffolds in Anticancer Drug Discovery

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Compound of Interest

Compound Name: 3-(3-Bromo-4-methoxyphenyl)propanoic acid

Cat. No.: B173008

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Audience: Researchers, scientists, and drug development professionals.

Note on the Starting Material: Extensive literature searches did not yield specific examples of **3-(3-Bromo-4-methoxyphenyl)propanoic acid** being directly utilized as a starting material for the synthesis of anticancer agents. This document, therefore, focuses on the synthesis and anticancer applications of structurally related compounds containing bromophenyl and methoxyphenyl motifs, which represent a promising area of cancer research. The protocols and data presented herein are for these related analogues and are intended to provide valuable insights into the potential of similar chemical scaffolds in oncology.

Rationale for Investigating Substituted Phenylpropanoic Acid Derivatives

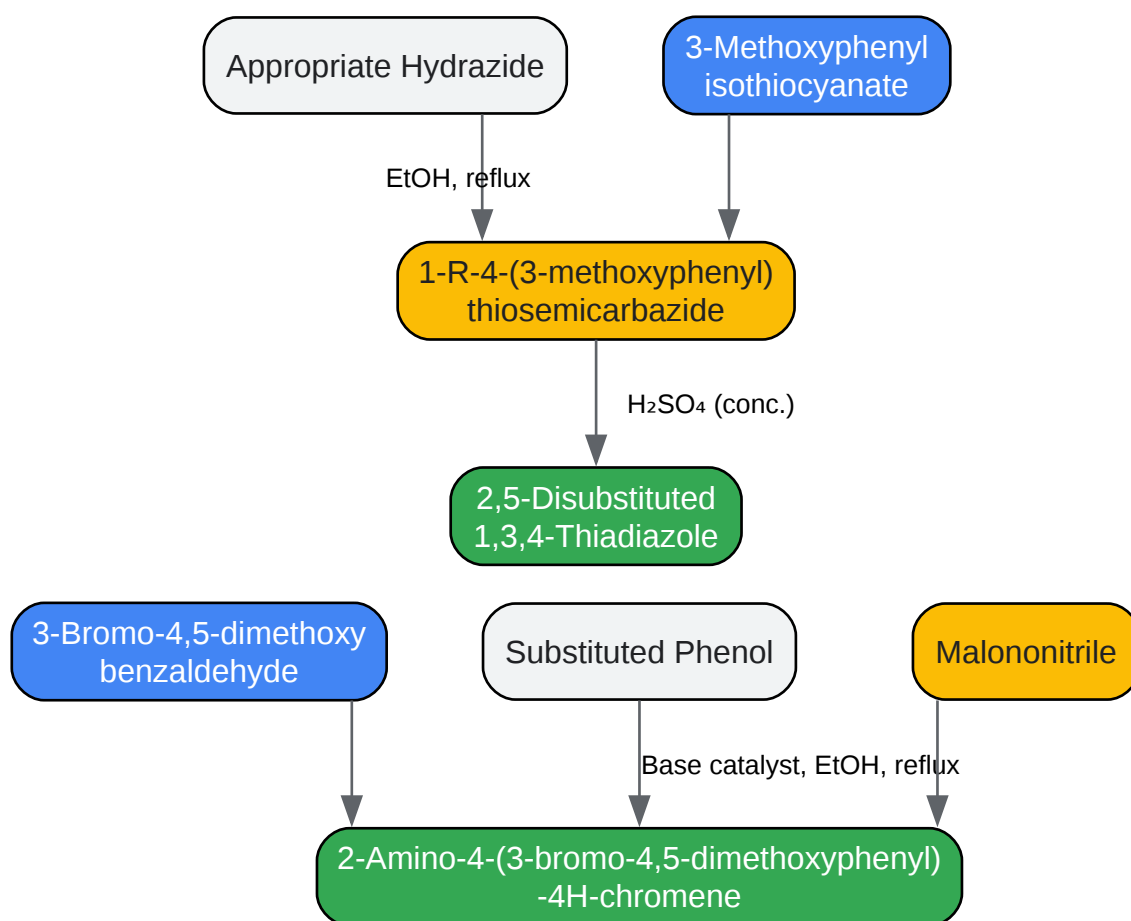
Substituted phenylpropanoic acid derivatives are versatile scaffolds in medicinal chemistry. The presence of a carboxylic acid group allows for various chemical modifications, while the substituted phenyl ring can be tailored to interact with specific biological targets. The bromo and methoxy substituents, in particular, can influence the compound's lipophilicity, electronic properties, and metabolic stability, all of which are critical for its pharmacokinetic and pharmacodynamic profile as a potential drug candidate.

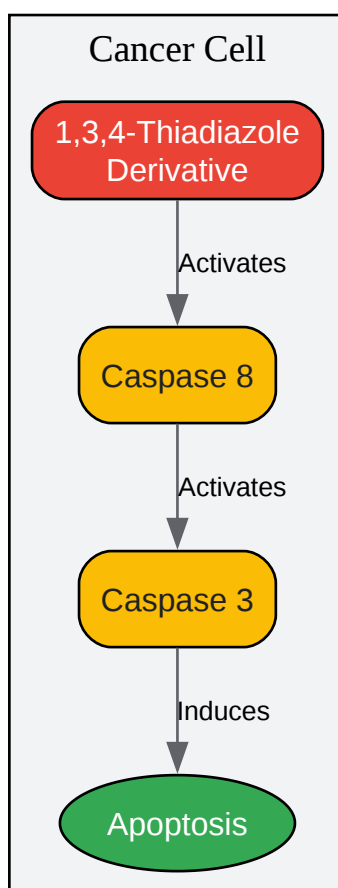
Application: Synthesis of 1,3,4-Thiadiazole Derivatives with Anticancer Activity

Derivatives of 1,3,4-thiadiazole containing a 3-methoxyphenyl substituent have been synthesized and evaluated for their anticancer properties. These compounds have shown activity against breast cancer cell lines.

Synthetic Workflow

The general synthetic route to these 1,3,4-thiadiazole derivatives is a two-step process starting from appropriate hydrazides and 3-methoxyphenyl isothiocyanate.





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